

# safety and handling precautions for 2,2,2-trichloroethyl carbamate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,2,2-Trichloroethyl carbamate

Cat. No.: B086459

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An In-depth Technical Guide to the Safety and Handling of **2,2,2-Trichloroethyl Carbamate**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for a formal Safety Data Sheet (SDS). **2,2,2-Trichloroethyl carbamate** is a chemical for research use only and is not intended for human or veterinary use.<sup>[1]</sup> Users should always consult the most up-to-date SDS from their supplier and adhere to all institutional and regulatory safety protocols.

## Introduction

**2,2,2-Trichloroethyl carbamate** is an organic compound utilized in synthetic chemistry. It is a derivative of carbamic acid and is related to the widely used 2,2,2-trichloroethoxycarbonyl (Troc) protecting group, which is a carbamate protecting group for amines.<sup>[1]</sup> The Troc group is valued for its stability in a range of conditions and its selective removal under reductive conditions.<sup>[1]</sup> Given its chemical nature and the general toxicity of carbamates, a thorough understanding of its safety and handling precautions is imperative for all personnel who may come into contact with it.

## Chemical and Physical Properties

Limited specific experimental data for **2,2,2-trichloroethyl carbamate** is publicly available. The following table summarizes key identification information.

Property	Value
Chemical Name	2,2,2-Trichloroethyl carbamate
CAS Number	107-69-7
Molecular Formula	C <sub>3</sub> H <sub>4</sub> Cl <sub>3</sub> NO <sub>2</sub>
Molecular Weight	192.42 g/mol
SMILES	C(C(Cl)(Cl)Cl)OC(=O)N
InChI Key	QPLJYAKLSCXZSF-UHFFFAOYSA-N

## Toxicological Data

Comprehensive toxicological data for **2,2,2-trichloroethyl carbamate** is not widely published. However, some acute toxicity data has been reported. Carbamates as a class are known to be inhibitors of acetylcholinesterase, an enzyme critical for nerve function.<sup>[2]</sup> Exposure can lead to an accumulation of acetylcholine, resulting in overstimulation of the nervous system.<sup>[2]</sup>

Table 3.1: Acute Toxicity Data

Test Type	Route of Exposure	Species	Dose/Duration	Toxic Effects
LDLo (Lowest published lethal dose)	Oral	Mouse	750 mg/kg	Details of toxic effects not reported other than lethal dose value.
LD50 (Lethal dose, 50 percent kill)	Intraperitoneal	Mouse	750 mg/kg	Details of toxic effects not reported other than lethal dose value.

Table 3.2: GHS Hazard and Precautionary Statements<sup>[3]</sup>

Code	Statement
H302	Harmful if swallowed.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P501	Dispose of contents/container in accordance with local/regional/national/international regulations.

## Experimental Protocols and Handling Precautions

Due to the limited specific data, handling of **2,2,2-trichloroethyl carbamate** should be conducted with the assumption that it is a hazardous substance. The following protocols are based on general best practices for handling chemical reagents of this nature.

## Engineering Controls

- Ventilation: All work with **2,2,2-trichloroethyl carbamate** should be performed in a well-ventilated area, preferably within a certified chemical fume hood.[\[4\]](#)

- Safety Equipment: Eyewash stations and safety showers must be readily accessible in the immediate work area.[\[5\]](#)

## Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[\[6\]](#)
- Skin Protection:
  - Gloves: Wear appropriate chemical-resistant gloves. Inspect gloves for any signs of degradation or puncture before use.[\[6\]](#)
  - Clothing: A lab coat or chemical-resistant apron should be worn. For larger quantities or where there is a risk of splashing, a full chemical-resistant suit may be necessary.[\[6\]](#)
- Respiratory Protection: If working outside of a fume hood or if aerosolization is possible, a NIOSH-approved respirator with appropriate cartridges should be used.[\[4\]](#)

## General Handling

- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Do not breathe vapors or dust.[\[4\]](#)
- Wash hands thoroughly after handling, and before eating, drinking, or smoking.[\[4\]](#)
- Keep containers tightly closed when not in use.[\[6\]](#)

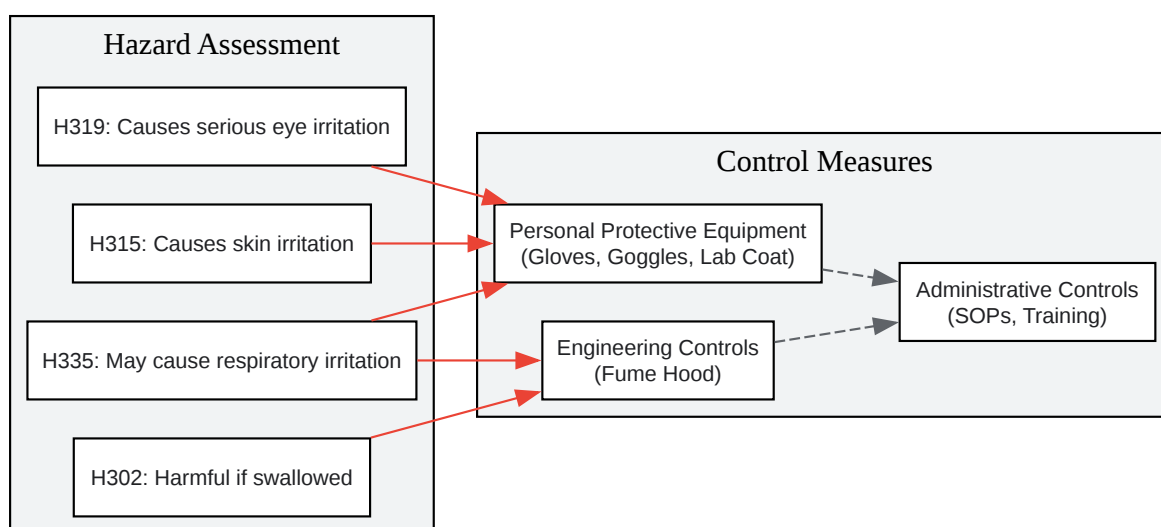
## Storage

- Store in a cool, dry, and well-ventilated area.[\[4\]](#)
- Recommended long-term storage is at 2°C - 8°C.[\[3\]](#)
- Keep containers tightly closed to prevent moisture ingress.[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[5\]](#)

## Spill and Disposal Procedures

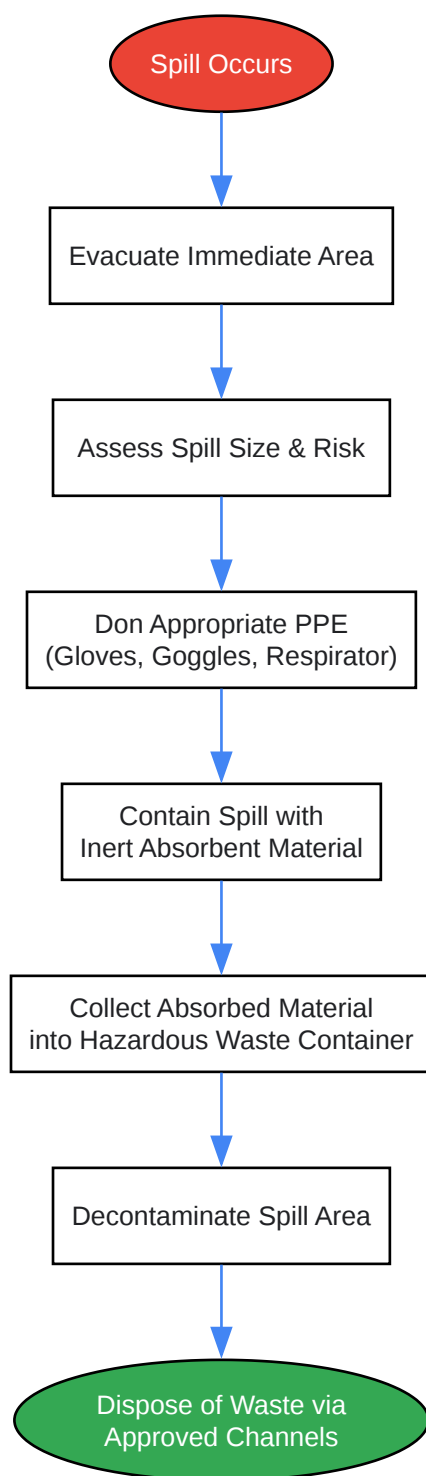
- Spill:
  - Evacuate the area and ensure adequate ventilation.
  - Wear appropriate PPE, including respiratory protection.[\[7\]](#)
  - For liquid spills, absorb with an inert material such as sand, silica gel, or universal binder.  
[\[4\]](#)
  - Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[4\]](#)[\[7\]](#)
  - Do not allow the chemical to enter drains or waterways.[\[7\]](#)
- Disposal:
  - Dispose of waste in accordance with all local, regional, and national regulations for hazardous chemical waste.[\[7\]](#)
  - Do not mix with other waste streams unless explicitly permitted.[\[7\]](#)

## Diagrams



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Caption: Logical relationship for hazard identification and control measures.

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Caption: Experimental workflow for responding to a chemical spill.

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## References

- 1. 2,2,2-Trichloroethyl carbamate | 107-69-7 | Benchchem [benchchem.com]
- 2. Carbamate Toxicity - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. biosynth.com [biosynth.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. chemicalbook.com [chemicalbook.com]
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Address: 3281 E Guasti Rd

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